

"Henriol B" Not Identified as a Chemical Substance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Henriol B*

Cat. No.: *B15595504*

[Get Quote](#)

Initial searches for "**Henriol B**" have not yielded any results for a chemical compound or laboratory reagent. The search results primarily refer to "Henriot," a brand of Champagne.^{[1][2][3][4][5]} Consequently, no safety data sheets (SDS) or specific disposal procedures for a substance named "**Henriol B**" are available.

For the safe disposal of any laboratory chemical, it is crucial to consult the substance-specific Safety Data Sheet (SDS). The SDS provides critical information regarding hazards, handling, personal protective equipment (PPE), and disposal. In the absence of an SDS for "**Henriol B**," this guide provides general procedures for the disposal of hazardous chemical waste, which should be adapted once the true identity of the substance is known.

General Chemical Disposal Procedures

Researchers, scientists, and drug development professionals must adhere to strict protocols for chemical waste disposal to ensure personal safety and environmental compliance. The following steps provide a general framework.

1. Waste Identification and Segregation:

- **Characterize the Waste:** Determine if the waste is in solid or liquid form and identify any solvents or other reagents mixed with it.
- **Segregate Waste Streams:** Do not mix incompatible chemicals. For instance, strong acids and bases should be kept separate from each other and from organic solvents. Halogenated

and non-halogenated solvents must also be segregated into respective waste streams.[6]

2. Packaging and Labeling:

- Select Appropriate Containers: Use leak-proof, chemically compatible containers for waste collection.[7] These containers must be kept closed when not in use.[8]
- Proper Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical names of all components.[7][8]

3. Storage:

- Store waste containers in a designated, well-ventilated hazardous waste accumulation area.
- Ensure containers are stored away from incompatible materials to prevent hazardous reactions.[6]

4. Disposal of Contaminated Materials:

- All materials that come into contact with the chemical, such as gloves, pipette tips, and absorbent pads, must be considered contaminated.[8]
- These materials should be collected in a sealed and properly labeled hazardous waste container.[6][8]

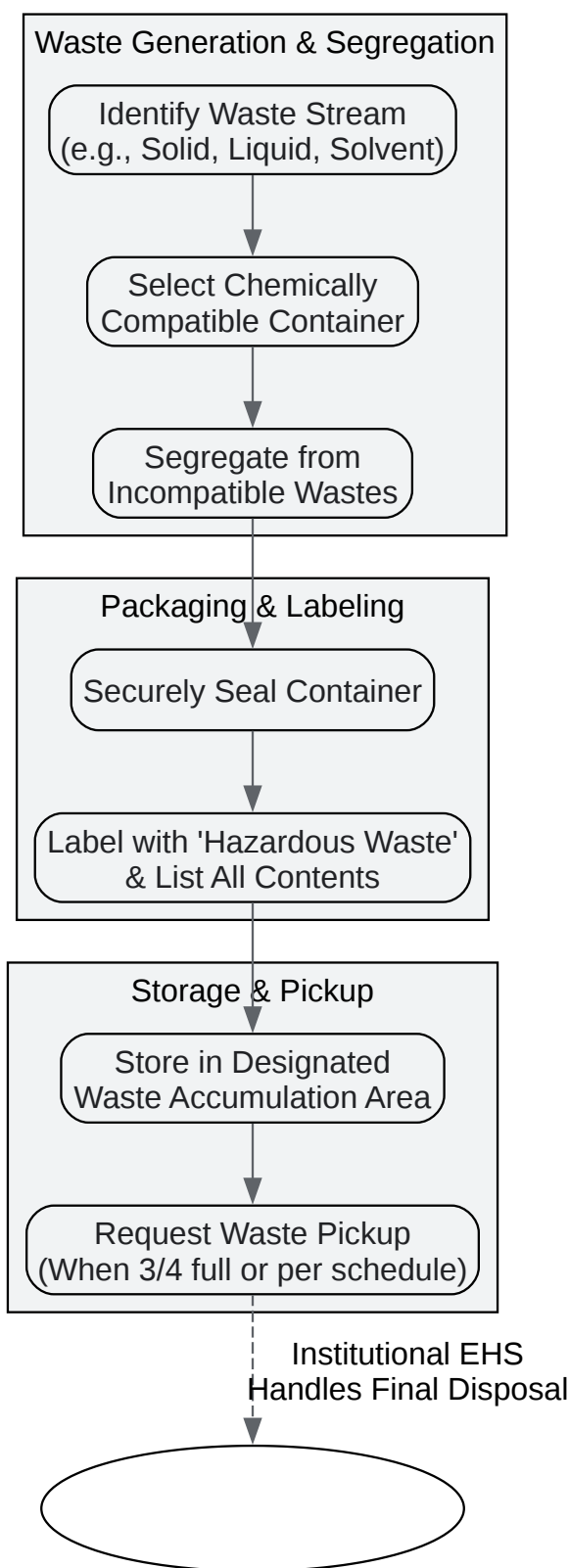
Quantitative Data for Common Lab Waste

Since no data exists for "**Henriol B**," the table below summarizes disposal-related information for common laboratory chemical categories.

Waste Category	Key Disposal Parameters	Personal Protective Equipment (PPE)
Corrosive Waste (Acids/Bases)	Neutralize to a pH between 5.5 and 9.5 before drain disposal, if permitted and no other hazards are present.[9]	Chemical-resistant gloves, safety goggles with side-shields, lab coat.
Flammable Solvents	Collect in approved, sealed containers. Keep away from ignition sources.	Flame-retardant lab coat, safety goggles, appropriate gloves.
Toxic Organic Compounds	Do not dispose down the drain. [8] Collect in designated hazardous waste containers.	Chemical-resistant gloves, safety goggles, lab coat, work in a fume hood.[8]
Reactive Chemicals	Handle and dispose of according to specific SDS instructions. May require deactivation before disposal.	Varies by substance; consult SDS.

General Experimental Workflow for Hazardous Waste Disposal

The following diagram illustrates a standard workflow for handling and disposing of hazardous chemical waste in a laboratory setting.



[Click to download full resolution via product page](#)

Standard Laboratory Hazardous Waste Disposal Workflow.

It is imperative to identify the unknown substance "**Henriol B**" before any handling or disposal occurs. Please verify the chemical name and consult its specific Safety Data Sheet (SDS) for accurate and safe disposal procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. winedispensary.com [winedispensary.com]
- 2. Champagne Henriot - Wikipedia [en.wikipedia.org]
- 3. Champagne Henriot [champagne-henriot.com]
- 4. sf.flatiron-wines.com [sf.flatiron-wines.com]
- 5. Champagne Henriot | Champagne Cellars and Vineyards in Reims — Travel and Champagne [travelandchampagne.com]
- 6. benchchem.com [benchchem.com]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 8. Phenol, Chloroform, or TRIzol™ Waste Disposal | Research Safety Affairs | Office of Research | UTHSC [uthsc.edu]
- 9. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
- To cite this document: BenchChem. ["Henriol B" Not Identified as a Chemical Substance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15595504#henriol-b-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com